

Essential Guide to the Safe Disposal of (S)-BMS-378806

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Compound of Interest

Compound Name: (S)-BMS-378806

Cat. No.: B1667208

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For Researchers, Scientists, and Drug Development Professionals: A Step-by-Step Protocol for the Proper Disposal of the Investigational HIV-1 Attachment Inhibitor **(S)-BMS-378806**.

The responsible management of investigational compounds is paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **(S)-BMS-378806**, a potent investigational HIV-1 attachment inhibitor. Adherence to these procedures is critical for minimizing risks and ensuring compliance with regulatory standards.

Immediate Safety and Handling Precautions

(S)-BMS-378806 is an active pharmacological agent. All personnel handling this compound should be current on chemical waste management training. Standard personal protective equipment (PPE), including safety glasses, lab coats, and chemical-resistant gloves, must be worn at all times. All handling of the compound, especially when generating solutions or aliquots, should be performed in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.

Step-by-Step Disposal Protocol

The disposal of **(S)-BMS-378806**, as with most investigational drugs, must be handled as hazardous chemical waste. This ensures that the compound is properly destroyed and does not pose a threat to human health or the environment.

- Initial Waste Collection:
 - Do not dispose of **(S)-BMS-378806** down the drain or in regular trash.
 - Place all waste materials containing **(S)-BMS-378806**, including unused compound, partially filled vials, contaminated labware (e.g., pipette tips, tubes), and cleaning materials, into a designated hazardous waste container.[\[1\]](#)[\[2\]](#)
 - The original container is often the best choice for storing the waste, provided it is in good condition.[\[3\]](#) If the original container is not available, use a compatible container made of materials that will not react with the compound.[\[3\]](#)[\[4\]](#)
- Container Labeling:
 - Properly label the hazardous waste container immediately upon starting waste accumulation.[\[4\]](#)[\[5\]](#)
 - The label must include the words "Hazardous Waste".[\[4\]](#)[\[5\]](#)
 - Clearly identify the contents, including the full chemical name "**(S)-BMS-378806**" (no abbreviations), and list all components of any mixtures, including solvents and their approximate concentrations or percentages.[\[4\]](#)[\[5\]](#)
 - Include the name of the Principal Investigator (PI), the laboratory location (building and room number), and a contact phone number.[\[4\]](#)
 - Indicate the type of hazard(s) associated with the waste (e.g., toxic, flammable if in a flammable solvent).[\[5\]](#)
- Waste Storage:
 - Store the labeled hazardous waste container in a designated Satellite Accumulation Area (SAA).[\[4\]](#)[\[5\]](#) This area must be at or near the point of generation and under the control of the laboratory personnel.
 - The SAA should be a designated space, such as a labeled section of a bench or a specific cabinet.[\[4\]](#)

- Ensure containers are kept closed at all times except when adding waste.[2][3][5]
- Store incompatible wastes separately to prevent accidental reactions.[5] For example, keep acidic waste separate from basic waste.
- Conduct and document weekly inspections of the SAA to check for leaks or container degradation.[4][5]
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[1][4][6] Do not transport hazardous waste yourself.[3]
 - Complete any required chemical waste disposal request forms provided by your EHS office.[4]
 - The EHS department will then transport the waste to a permitted hazardous waste incineration facility for final destruction, in compliance with EPA regulations.[1][4]

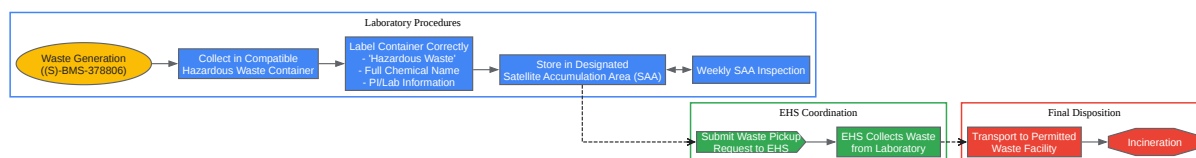
Quantitative Data Summary

While a specific Safety Data Sheet (SDS) for **(S)-BMS-378806** was not publicly available, the following table summarizes key reported properties of the compound relevant to its handling and biological activity.

Property	Value	Reference
Chemical Class	7-azaindole derivative	[7]
Mechanism of Action	HIV-1 attachment inhibitor; interferes with gp120-CD4 interaction	[7][8][9]
EC50 (in virus)	0.85 - 26.5 nM	[8]
Aqueous Solubility	170 µg/mL (crystalline form)	[7][10]
Solubility in DMSO	81 mg/mL	[10]
Cytotoxicity (CC50)	> 225 µM	[7][10]

Disposal Workflow Diagram

The following diagram illustrates the procedural flow for the proper disposal of **(S)-BMS-378806**.



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Caption: Workflow for the safe disposal of **(S)-BMS-378806**.

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